

# An In-depth Technical Guide to the Chemical Properties of Isobutyraldehyde-D7

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## Compound of Interest

Compound Name: *Isobutyraldehyde-D7*

Cat. No.: *B12383282*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Isobutyraldehyde-D7**, a deuterated analog of isobutyraldehyde. This document is intended to serve as a valuable resource for professionals in research and development who utilize labeled compounds in their work.

## Core Chemical Properties

**Isobutyraldehyde-D7** is a stable, isotopically labeled form of isobutyraldehyde where seven hydrogen atoms have been replaced by deuterium. This labeling is instrumental in various scientific applications, including mechanistic studies, metabolic tracking, and as an internal standard in mass spectrometry-based analyses.

## General Information

Property	Value	Source
Chemical Name	2-Methyl-propanal-D7	[1]
Synonyms	Isobutanal-D7, Isobutyric Aldehyde-D7, 2-Formylpropane-D7	[1]
Molecular Formula	C <sub>4</sub> HD <sub>7</sub> O	[1]
Molecular Weight	79.15 g/mol	[1]
Appearance	Neat/Clear colorless liquid	[1][2]
Odor	Pungent, like wet cereal or straw	[3][4][5]

## Physicochemical Data

Note: Detailed experimental data for many physical properties of the deuterated form are not readily available. The following table primarily lists the properties of the non-deuterated Isobutyraldehyde (CAS No. 78-84-2), which are expected to be very similar to those of **Isobutyraldehyde-D7**.

Property	Value (for Isobutyraldehyde)	Source
Melting Point	-65 °C to -65.9 °C	[3][4][5][6][7]
Boiling Point	63 °C to 64 °C	[3][4][5][6][7][8]
Density	0.79 g/mL at 25 °C	[6][7][9]
Flash Point	-24 °C to -40 °F (closed cup)	[2][3][7]
Solubility in Water	Soluble (75-110 g/L at 20-25 °C)	[2][4][6]
Solubility in Organic Solvents	Miscible with ethanol, ether, acetone, benzene, chloroform, and toluene	[2][4]
Vapor Pressure	88 hPa at 4.4 °C	[3]
Vapor Density	2.49 - 2.5 (Air = 1.0)	[3][7]
Autoignition Temperature	384 °F (196 °C)	[7][10]
Refractive Index (n <sup>20</sup> /D)	1.3730 - 1.374	[4][5][6][7]
Log P (Octanol/Water Partition Coefficient)	0.77	[9]

## Applications in Research and Development

**Isobutyraldehyde-D7** serves as a labeled analogue of isobutyraldehyde.[1][11] Its primary application is as an internal standard for the quantification of isobutyraldehyde in various matrices using mass spectrometry techniques such as GC-MS or LC-MS. It is also utilized in metabolic studies to trace the fate of isobutyraldehyde in biological systems and to elucidate reaction mechanisms in organic synthesis.[1] Isobutyraldehyde itself is a key intermediate in the synthesis of a wide range of compounds, including:

- Pharmaceuticals like pantothenic acid and the amino acids valine and leucine.[4][12]
- Resins, plasticizers, and cellulose esters.[4][12]

- Perfumes, flavors, and gasoline additives.[4][12]

## Experimental Protocols and Handling

While specific experimental protocols for **Isobutyraldehyde-D7** are application-dependent, its handling and storage procedures are guided by the properties of its non-deuterated counterpart, which is a highly flammable and volatile liquid.

## Safe Handling and Storage

- Handling: Work in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.[3][13] Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[3][13] Keep away from ignition sources such as heat, sparks, and open flames.[9][14] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[8][13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][9] The recommended storage temperature is 2 - 8 °C.[3] It is sensitive to air and should be stored under an inert atmosphere.[3][9] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3][13]

## Disposal Considerations

Dispose of **Isobutyraldehyde-D7** and its containers in accordance with local, regional, and national regulations for hazardous waste.[9][14] Do not empty into drains.[6] Contaminated packaging should be treated as the product itself.[9]

## Diagrams and Visualizations

### General Workflow for the Use of a Labeled Analogue

The following diagram illustrates a typical workflow for the application of **Isobutyraldehyde-D7** as a labeled internal standard in a quantitative analysis.

Caption: Workflow for quantitative analysis using a labeled internal standard.

## Synthetic Pathway Overview

Isobutyraldehyde is industrially produced through the hydroformylation of propene.[5] It can also be synthesized via the oxidation of isobutyl alcohol.[4][12]

Caption: Common synthetic routes to isobutyraldehyde.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)